

"diisopropyl sulfate chemical properties and structure"

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Compound of Interest

Compound Name: Diisopropyl sulfate

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An In-depth Technical Guide to **Diisopropyl Sulfate**: Chemical Properties and Structure

Introduction

Diisopropyl sulfate (DIPS), with the CAS number 2973-10-6, is an organic sulfate ester that serves as a crucial, albeit non-commercial, intermediate in industrial chemical synthesis.[1][2][3] It is primarily encountered during the production of isopropanol from propylene via the "strong-acid" process.[1][3] Characterized as a colorless, oily liquid, DIPS is a potent alkylating agent, a property that underlies both its synthetic utility and its significant toxicological profile.[1][2][4] This document provides a comprehensive technical overview of the chemical structure, physicochemical properties, reactivity, and analytical methodologies related to **diisopropyl sulfate**, intended for researchers and professionals in chemistry and drug development.

Chemical Structure and Identification

Diisopropyl sulfate is the diester of sulfuric acid and isopropanol.[5] The central sulfur atom is bonded to four oxygen atoms, two of which are also bonded to isopropyl groups.

Caption: Chemical structure of **diisopropyl sulfate**.

Table 1: Chemical Identifiers and Structural Information for Diisopropyl Sulfate

Identifier	Value	Reference(s)
IUPAC Name	dipropyl sulfate	[5]
CAS Number	2973-10-6	[5][6]
Molecular Formula	C ₆ H ₁₄ O ₄ S	[5][7]
Molecular Weight	182.24 g/mol	[5][6]
Canonical SMILES	CC(C)OS(=O)(=O)OC(C)C	[5]
InChI	InChI=1S/C6H14O4S/c1-5(2)9-11(7,8)10-6(3)4/h5-6H,1-4H3	[4][5]
InChIKey	HWBLTYHIEYOAOL-UHFFFAOYSA-N	[5]
Synonyms	Isopropyl sulfate, Sulfuric acid, bis(1-methylethyl) ester, DIPS	[1][2][5]

Physicochemical Properties

Diisopropyl sulfate is a liquid under standard conditions with limited water solubility.[1][4] Its properties are summarized below.

Table 2: Physicochemical Properties of Diisopropyl Sulfate

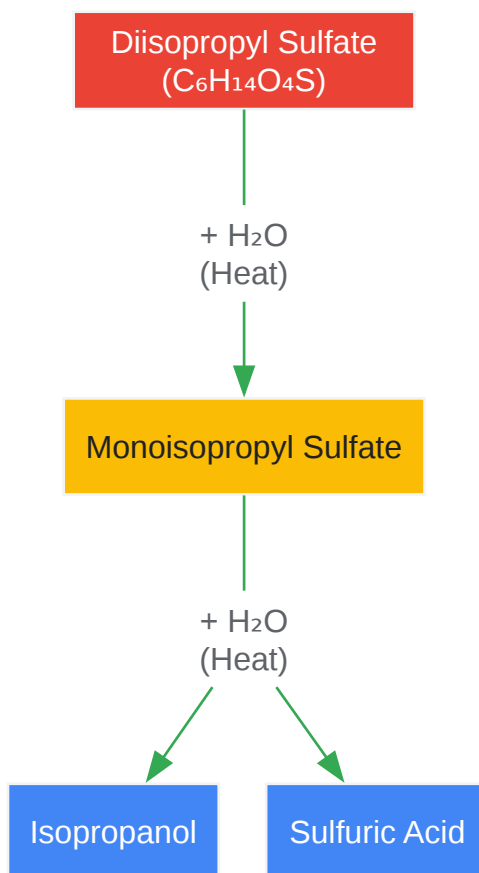
Property	Value	Reference(s)
Physical State	Liquid	[8][9]
Appearance	Colorless to pale yellow, oily liquid	[1][2][4]
Melting Point	-19 °C	[1][2][8][9]
Boiling Point	94 °C @ 7 mmHg (933 Pa); Decomposes at 106 °C @ 18 mmHg	[1][2][8][10]
Density	1.0941 g/cm ³ at 20°C/4°C	[1][2]
Solubility in Water	0.5% (Slightly soluble)	[1][2][9]
Solubility in Organic Solvents	Soluble	[4]
Refractive Index	1.41	[8][9]

Reactivity, Stability, and Hazards

Diisopropyl sulfate is a highly reactive compound.[1][2] Its reactivity is the basis for its toxicological properties, including its classification as a suspected human carcinogen.[8][11]

Chemical Reactivity and Decomposition

DIPS degrades rapidly at room temperature and is sensitive to heat and air.[1][2][8] A critical reaction is its hydrolysis in the presence of water, which proceeds by yielding monoisopropyl sulfate, and ultimately isopropanol and sulfuric acid.[1][2][4] This reactivity is enhanced by heat.[2] It is incompatible with strong oxidizing agents.[8]



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Caption: Hydrolysis pathway of **diisopropyl sulfate**.

Table 3: Reactivity and Stability Data

Parameter	Description	Reference(s)
Stability	Highly reactive; degrades rapidly at room temperature.	[1][2]
Conditions to Avoid	Heat, exposure to air.	[8]
Incompatible Materials	Oxidizing agents.	[8]
Hazardous Decomposition	Forms monoisopropyl sulfate upon heating/hydrolysis. Hazardous decomposition products include carbon monoxide and carbon dioxide.	[1][2][8]

Toxicological Profile

Diisopropyl sulfate is classified as a hazardous substance. It is harmful if swallowed or on contact with skin, causes severe skin burns and eye damage, and is suspected of causing cancer.^{[8][11]} The International Agency for Research on Cancer (IARC) has classified **diisopropyl sulfate** in Group 2B, "Possibly carcinogenic to humans".^{[3][5][6]}

Table 4: Toxicological Data

Endpoint	Species	Value	Reference(s)
Acute Oral Toxicity (LD50)	Rat	1199 mg/kg	^[8]
Acute Dermal Toxicity (LD50)	Rabbit	1551 mg/kg	^[8]
Carcinogenicity	IARC	Group 2B: Possibly carcinogenic to humans	^{[3][5]}
GHS Hazard Statements	H302, H312, H314, H318, H351	^{[5][8]}	

Experimental Protocols

Detailed laboratory-scale synthesis and purification protocols for **diisopropyl sulfate** are not widely published, as it is not sold as a commercial product but rather exists as an intermediate in a continuous industrial process.^{[1][2]}

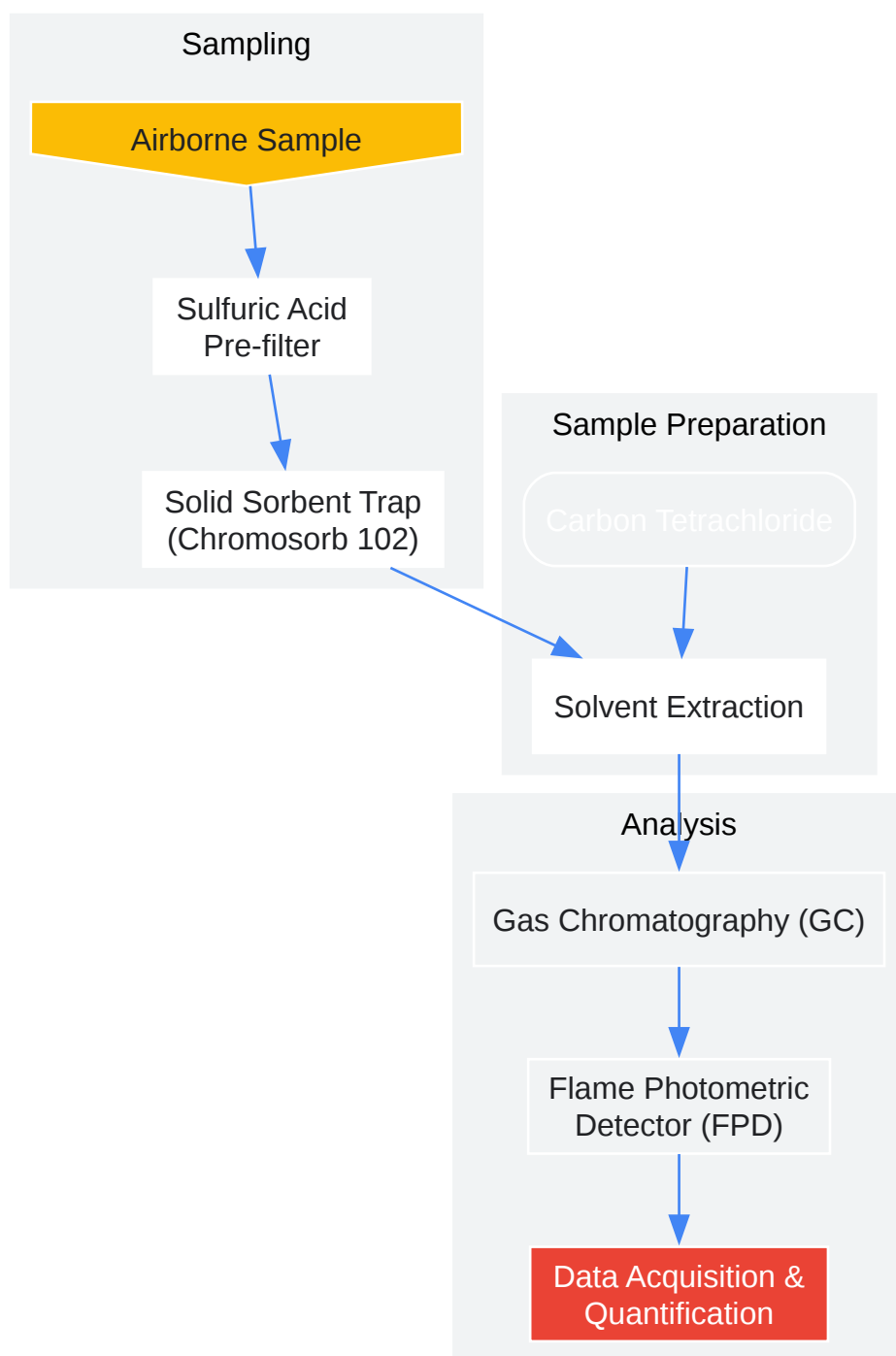
Industrial Formation

Diisopropyl sulfate is formed during the "strong-acid" process for manufacturing isopropanol. This process involves the reaction of propylene with concentrated sulfuric acid. The presence of water plays a key role, with lower water content favoring the formation of the **diisopropyl sulfate** intermediate over the direct hydration to isopropanol.^{[1][2]}

Analytical Methodology: Air Monitoring

An established method for the analysis of airborne **diisopropyl sulfate** in occupational settings has been described.[1][2] This protocol is crucial for monitoring exposure in isopropanol manufacturing facilities.

- Sampling: Air is drawn through a solid sorbent tube (Chromosorb 102) to capture **diisopropyl sulfate** vapor. A pre-filter is used to prevent the collection of sulfuric acid aerosols.
- Extraction: The sorbent is extracted with carbon tetrachloride.
- Analysis: The extract is analyzed by gas chromatography (GC) equipped with a sulfur-specific flame photometric detector (FPD).
- Quantification: The method has been validated for a concentration range of 0.1 to 10 ppm (0.75–75 mg/m³).[2]



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Caption: Analytical workflow for airborne **diisopropyl sulfate**.

Conclusion

Diisopropyl sulfate is a reactive and hazardous chemical intermediate of significant industrial relevance. Its properties as a strong alkylating agent dictate its formation, reactivity, and toxicological concerns. While not a commercial end-product, understanding its chemical characteristics is essential for professionals in industrial chemistry and toxicology, particularly in the context of isopropanol manufacturing. The methodologies for its analysis are well-established to ensure occupational safety and control of the industrial process.

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